

Isavuconazonium sulfate cost-effectiveness analysis

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Compound Focus: Isavuconazonium Sulfate

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Economic Comparison: ISV vs. Alternatives

The following table summarizes key cost-effectiveness findings from recent studies comparing ISV with voriconazole (VRC) in different countries and healthcare settings. The standard of care for invasive aspergillosis is voriconazole, while liposomal amphotericin B (L-AmB) is a common treatment for invasive mucormycosis and is often used as a second-line therapy [1] [2].

Isavuconazole Cost-Effectiveness vs. Voriconazole

Country & Perspective	Patient Population	Key Cost-Effectiveness Metric (ICER)	Conclusion & Key Drivers
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| **Spain (2020) [1]** Healthcare System | Adults with possible IA (7.81% actual IM prevalence) | €11,735 per QALY gained [1] | **Cost-effective** (WTP threshold €25,000/QALY). Drivers: Broader spectrum, lower mortality, shorter hospitalization [1]. | | **Japan (2025) [3]** Public Healthcare | Patients post-hematopoietic stem cell transplant (HSCT) or chemotherapy | JPY 2,515,813 per QALY gained (HSCT model) [3] | **Cost-effective** (WTP threshold JPY 5 million/QALY). Driven by efficacy in presumptive IA where some cases are mucormycosis [3]. | | **Sweden (2019) [2]** Healthcare Payer | Adults with possible IA (6% actual IM prevalence) | SEK 174,890 per QALY gained [2] | **Cost-effective** (WTP threshold SEK 1,000,000). Advantage from effective treatment of undiagnosed mucormycosis [2]. | | **United States (2017) [4]** Hospital |

Hospitalized patients with IA | Dominant (more effective and less costly) [4] | **Cost-saving**. Driven by **shorter hospital stays** (13 vs. 15 days) and **lower readmission rates** (18.3% vs. 24.4%) [4]. |

Methodologies for Cost-Effectiveness Analysis

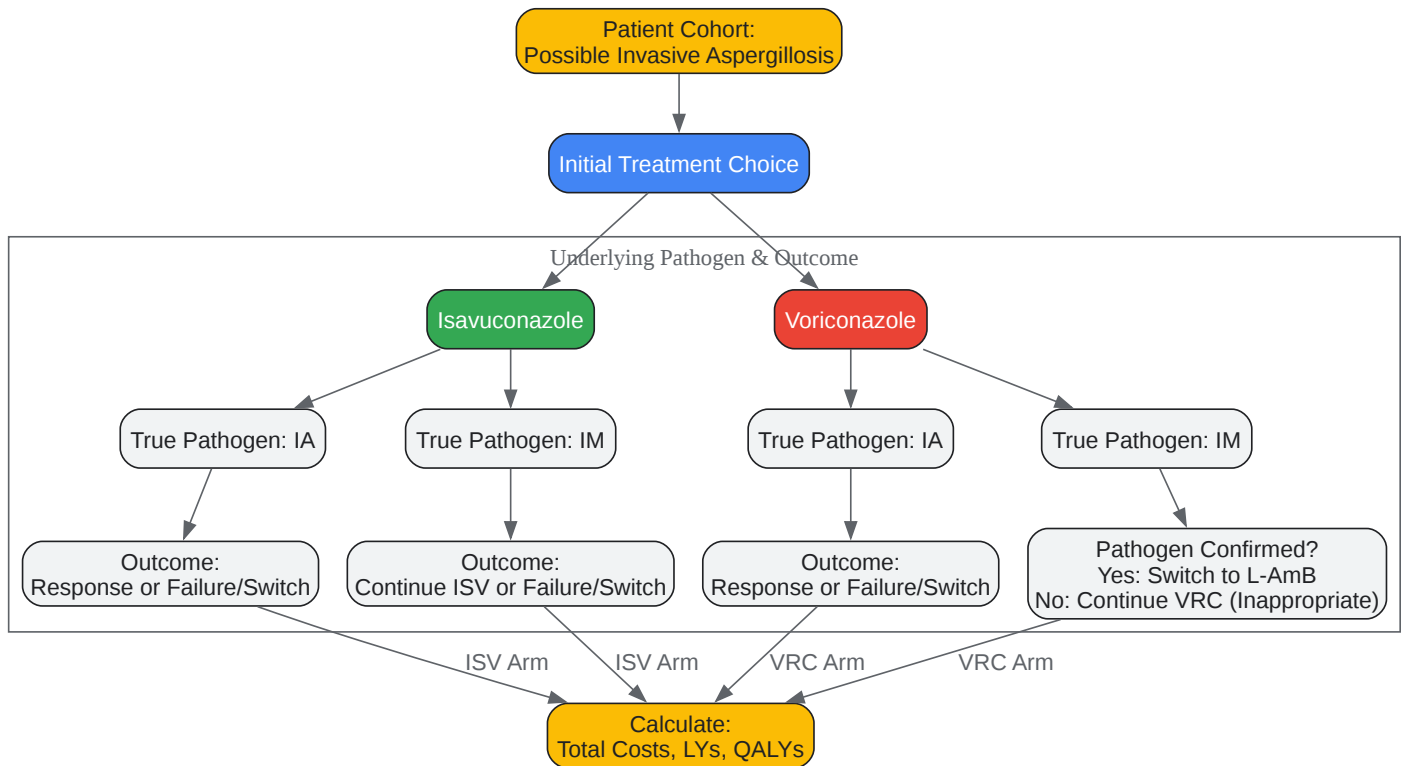
The economic data presented above is generated through standardized modeling techniques. Here are the detailed methodologies for the key experiments and models cited.

Decision-Tree Model for Short-Term Patient Pathways

Most cost-effectiveness analyses for acute invasive fungal infections use a **decision-tree model** [1] [2]. This approach maps the short-term clinical pathway of a patient from treatment initiation to an outcome (resolution or death), reflecting real-world diagnostic and treatment challenges.

- **Model Structure:** The model begins with a cohort of patients diagnosed with "possible invasive aspergillosis." A key assumption is that a small percentage of these patients (e.g., 6-7.81%) actually have mucormycosis, which may be misdiagnosed initially [1] [3] [2].
- **Treatment Pathways:** The tree branches according to the patient's actual infection and their response to first-line treatment (e.g., ISV or VRC). A core component is modeling treatment switches; for example, VRC-treated patients with subsequently confirmed mucormycosis must switch to L-AmB, whereas ISV-treated patients continue therapy [1] [2].
- **Data Inputs:**
 - **Clinical Efficacy & Mortality:** Sourced from the pivotal SECURE trial (for IA) and the VITAL trial (for IM) [1] [2] [4].
 - **Resource Use:** Includes drug acquisition costs, hospital stay duration, management of adverse events, and diagnostic tests [1] [4].
 - **Treatment Duration:** Based on clinical trial data and expert panel input. A median time of 11 days to confirm a mucormycosis diagnosis is often used to determine switch points [1] [2].
- **Outcome Calculation:** The model calculates total costs and health outcomes (Life Years - LYs, Quality-Adjusted Life Years - QALYs) for each treatment arm. The **Incremental Cost-Effectiveness Ratio (ICER)** is then derived [1].

The following diagram illustrates the logical structure of this decision-tree model.



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Key Experimental & Real-World Data Sources

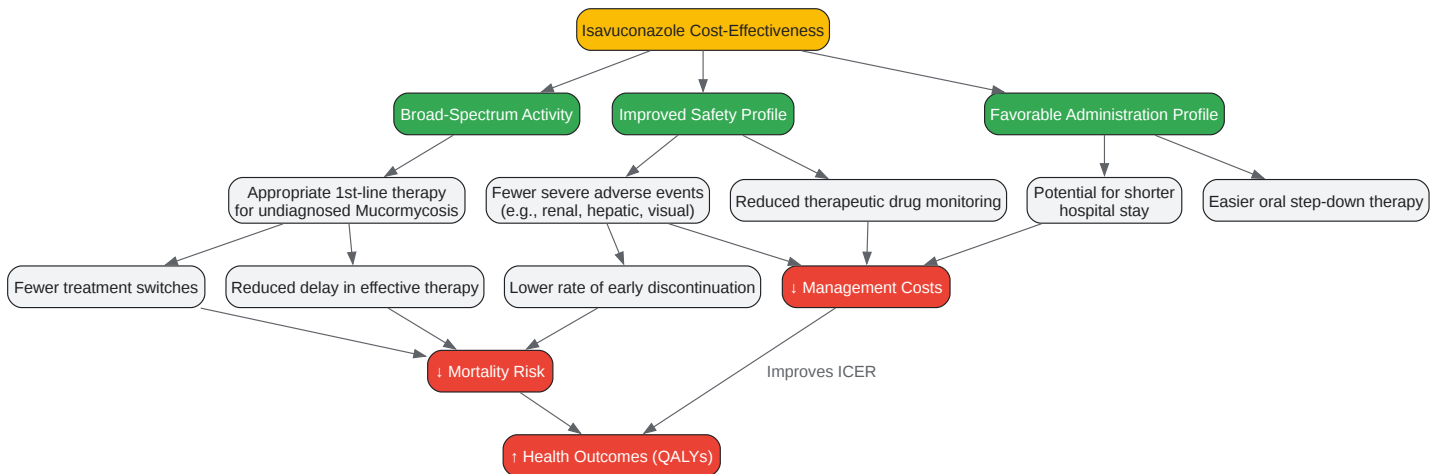
The models rely on data from controlled trials and real-world studies.

- **The SECURE Trial (NCT00412893):** A phase III, double-blind, randomized controlled trial that established the **non-inferiority** of ISV to VRC for the primary treatment of invasive mold disease caused by *Aspergillus* and other fungi. It provides critical inputs on all-cause mortality, overall response, and rates of adverse events for the IA population [4].

- **The VITAL Trial (NCT00634049):** A single-arm, open-label study that demonstrated the efficacy of ISV for the treatment of invasive mucormycosis. This provides the clinical data for the subset of patients in the model who have IM [1].
- **Real-World Observational Studies:** Recent studies, such as a 2025 cohort study comparing ISV to amphotericin B for mucormycosis, provide evidence on effectiveness and safety outside clinical trials. This study reported a significantly higher primary treatment response rate for ISV (64%) versus amphotericin B (32%), with a much better safety profile [5].

Conceptual Framework of Cost-Effectiveness Drivers

The cost-effectiveness of ISV is not driven by a single factor, but by a network of interconnected clinical and economic advantages. The following diagram maps these key drivers and their relationships.



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Key Insights for Researchers and Professionals

For your comparison guides, the synthesized evidence indicates that **Isavuconazonium Sulfate** presents a compelling economic profile:

- **Beyond Drug Acquisition Cost:** While ISV often has a higher drug acquisition cost than voriconazole, this is frequently offset by **significant savings in other areas**, most notably reduced hospital length of stay and lower costs associated with managing adverse events [4].
- **Value of Diagnostic Uncertainty:** A primary driver of value is ISV's utility in a realistic clinical setting where a definitive pathogen diagnosis is not yet available. Its broad spectrum ensures appropriate coverage from day one, avoiding the clinical and economic penalties of delayed effective therapy for mucormycosis [1] [3].
- **Safety as an Economic Driver:** The superior safety and tolerability profile of ISV directly translates to economic benefits. This includes not only lower costs for managing AEs but also lower rates of treatment discontinuation and the resources saved by avoiding therapeutic drug monitoring [5] [4].

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